

# Essential Safety and Logistical Information for Handling NSC636819

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## Compound of Interest

Compound Name: NSC636819

Cat. No.: B15589291

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Operation, and Disposal of the KDM4A/KDM4B Inhibitor, **NSC636819**.

This document provides crucial safety protocols and logistical plans for the laboratory use of **NSC636819**. Adherence to these guidelines is essential to ensure personal safety and maintain a secure research environment. The following procedures offer step-by-step guidance for the handling of this potent compound.

## Compound Properties and Safety Data

A thorough understanding of the physical and chemical properties of **NSC636819** is the first step in safe handling. This data, summarized from supplier safety information, provides a snapshot of the compound's characteristics.

Property	Value	Source
CAS Number	1618672-71-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>22</sub> H <sub>12</sub> Cl <sub>4</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	510.15 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Solid	<a href="#">[1]</a>
Color	Brown	<a href="#">[1]</a>
Solubility	Soluble in DMSO (10 mg/mL)	<a href="#">[1]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>
Purity	≥97% (HPLC)	<a href="#">[1]</a>

## Personal Protective Equipment (PPE)

The selection of appropriate personal protective equipment is critical to minimize exposure risk when handling **NSC636819**. The following table outlines the recommended PPE for various laboratory operations.

Operation	Recommended PPE
Weighing and Handling of Solid Compound	- Chemical-resistant gloves (Nitrile, double-gloved) - Full-coverage lab coat - Safety goggles with side shields or a face shield - Respiratory protection (N95 or higher-rated respirator) is required when handling the powder outside of a certified chemical fume hood or ventilated balance safety enclosure.
Preparation of Solutions	- Chemical-resistant gloves (Nitrile) - Full-coverage lab coat - Safety goggles
General Laboratory Use of Solutions	- Chemical-resistant gloves (Nitrile) - Lab coat - Safety glasses

## Operational Plan: From Receipt to Disposal

A systematic workflow is essential for the safe handling of **NSC636819**. The following step-by-step procedure provides a clear operational plan for laboratory personnel.

- **Receiving and Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. Verify that the product name and CAS number on the label match the order.
- **Storage:** Store the compound in its original, tightly sealed container in a designated, well-ventilated area at 2-8°C.<sup>[1]</sup> Protect from light.
- **Preparation for Use:**
  - Before handling, ensure all necessary PPE is donned correctly.
  - Perform all weighing and initial dilutions of the solid compound within a certified chemical fume hood or a ventilated balance safety enclosure to prevent inhalation of airborne particles.
- **Solution Preparation:**
  - **NSC636819** is soluble in DMSO at 10 mg/mL.<sup>[1]</sup>
  - Prepare solutions in a chemical fume hood.
  - Following reconstitution, it is recommended to aliquot the solution into single-use vials and freeze at -20°C. Stock solutions are reported to be stable for up to 3 months under these conditions.<sup>[1]</sup>
- **Experimental Use:**
  - Clearly label all solutions containing **NSC636819**.
  - Handle all solutions with care to avoid splashes and aerosol generation.
  - Work in a well-ventilated area.

- Decontamination:
  - Wipe down all work surfaces with an appropriate deactivating solution (e.g., a mild bleach solution followed by a water rinse, or as determined by your institution's safety protocols) after each use.
  - Decontaminate all equipment that has come into contact with **NSC636819**.

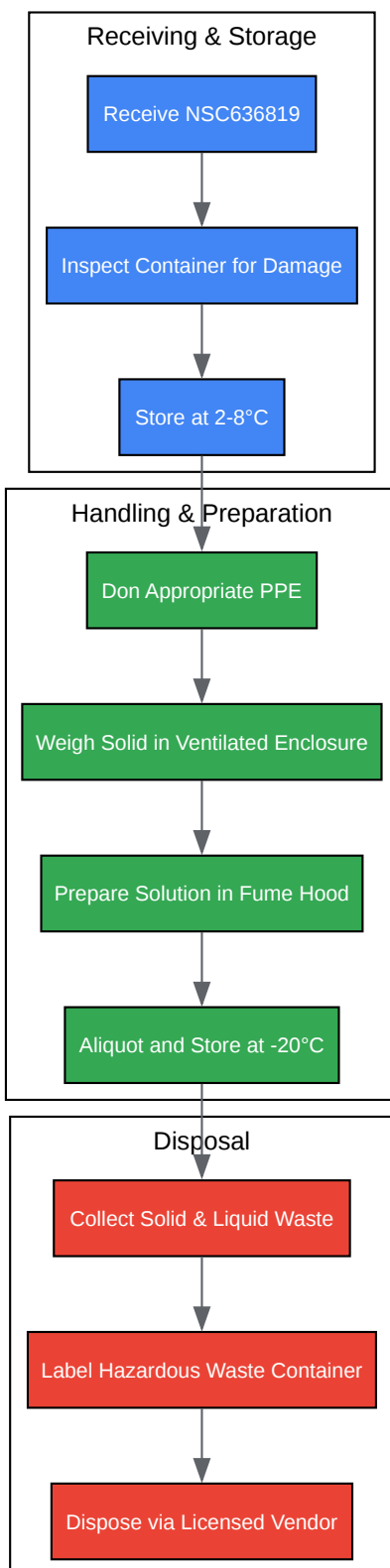
## Disposal Plan

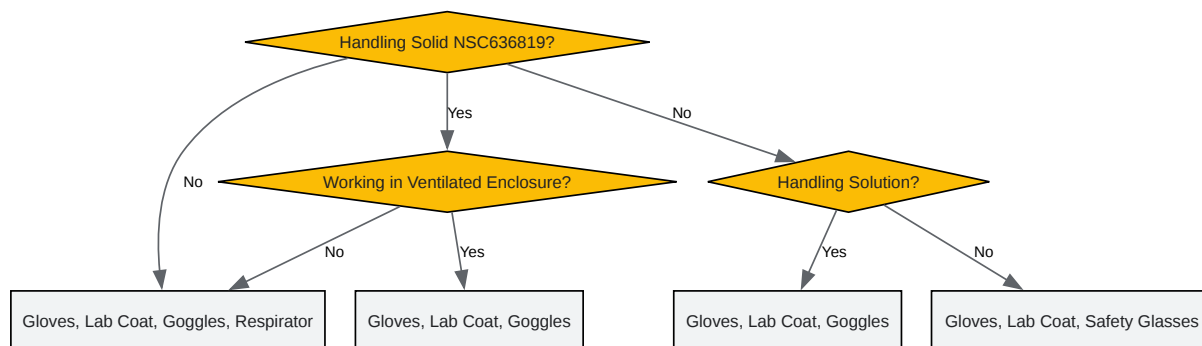
Proper disposal of **NSC636819** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Collect all unused solid **NSC636819** and any materials heavily contaminated with the solid (e.g., weigh boats, contaminated gloves) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **NSC636819** in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
- Contaminated Materials: Dispose of lightly contaminated materials, such as gloves, bench paper, and pipette tips, in a designated hazardous waste stream according to your institution's guidelines.
- Disposal Method: All waste containing **NSC636819** must be disposed of through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.

## Visualizing Safe Handling and PPE Selection

To further clarify the operational workflow and decision-making process for safety, the following diagrams have been generated.





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## References

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